

# Personal protective equipment for handling PD-1-IN-22

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## Compound of Interest

Compound Name: PD-1-IN-22

Cat. No.: B15144720

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## Essential Safety and Handling Guide for PD-1-IN-22

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PD-1-IN-22**. The following procedures and recommendations are designed to ensure a safe laboratory environment and proper management of this potent research compound.

## Compound Information

**PD-1-IN-22** is a potent inhibitor of the programmed cell death-1 (PD-1) and programmed cell death-ligand 1 (PD-L1) interaction, with an IC<sub>50</sub> of 92.3 nM.<sup>[1]</sup> As a biologically active small molecule, it requires careful handling to minimize exposure, regardless of its classification as a non-hazardous substance.<sup>[2]</sup>

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>25</sub> N <sub>5</sub> O <sub>4</sub>
CAS Number	2349372-98-9
Appearance	Solid
Color	Light yellow to light brown
Storage (Powder)	-20°C for 3 years, 4°C for 2 years
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month

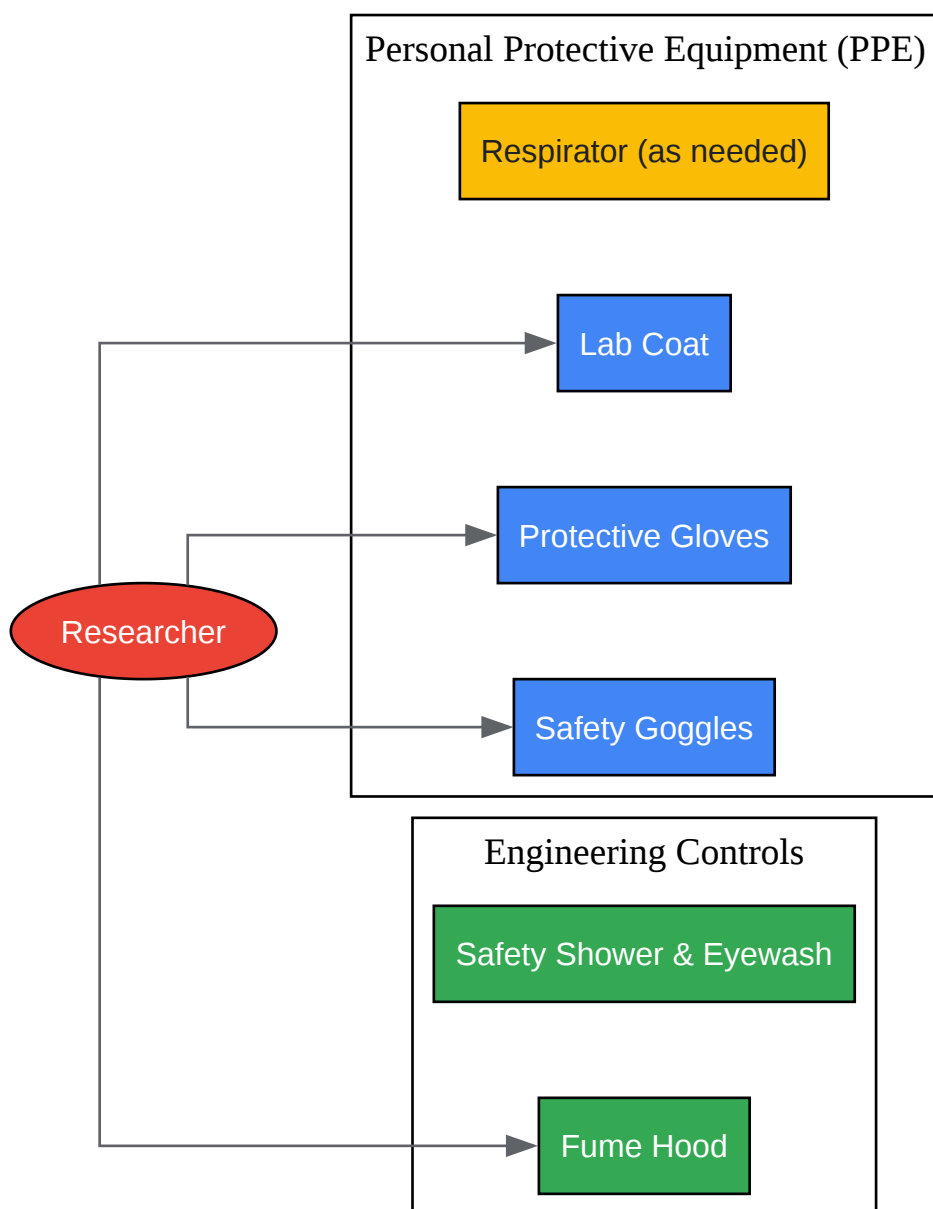
Source: MedchemExpress[1], ChemScene[2]

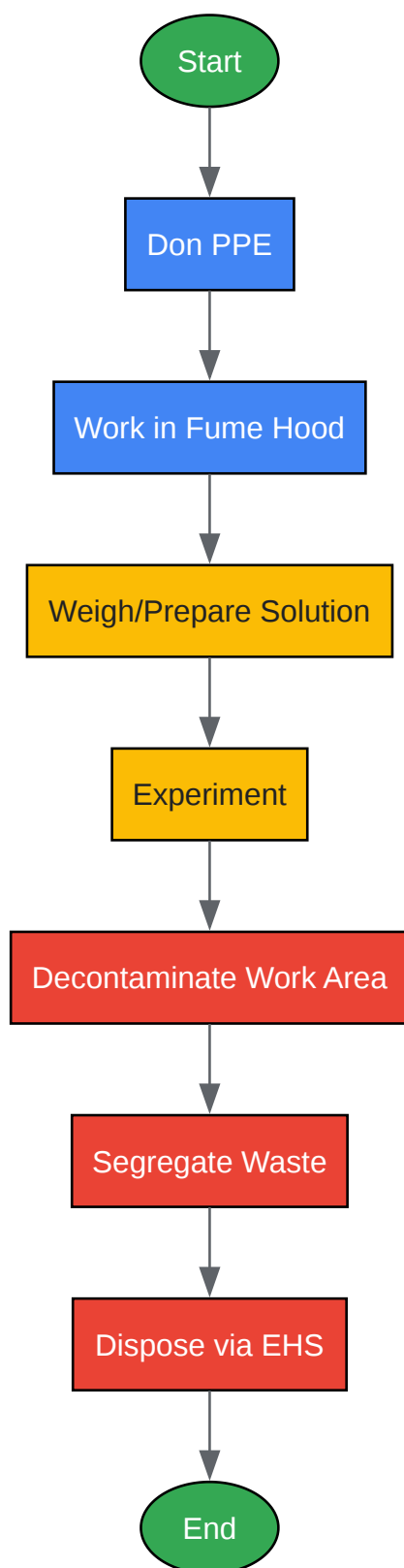
## Personal Protective Equipment (PPE) and Engineering Controls

While **PD-1-IN-22** is not classified as a hazardous substance, standard laboratory best practices for handling potent compounds of unknown long-term toxicity should be strictly followed.[2] The following table outlines the recommended PPE and engineering controls.

Protection Type	Recommendation	Details
Engineering Controls	Fume Hood or Ventilated Enclosure	Always handle the solid compound and prepare solutions in a certified chemical fume hood or other ventilated enclosure to avoid inhalation of dust or aerosols.[2]
Safety Shower & Eyewash Station	Ensure a safety shower and eyewash station are readily accessible in the work area.[2]	
Eye Protection	Safety Goggles with Side-Shields	Wear safety goggles with side-shields to protect against splashes or airborne particles. [2]
Hand Protection	Protective Gloves	Wear standard laboratory nitrile or latex gloves. Change gloves immediately if contaminated.
Skin and Body Protection	Impervious Clothing	A standard laboratory coat is required. For larger quantities or when there is a risk of splashing, consider additional protective clothing.[2]
Respiratory Protection	Suitable Respirator	A NIOSH-approved respirator is recommended when handling large quantities of the solid compound or when adequate ventilation is not available.[2]

Source: ChemScene Safety Data Sheet[2]





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## References

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